

Synthesis pathways for Pyrimethanil and its derivatives

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Compound of Interest

Compound Name: *Pyrimethanil*

Cat. No.: *B132214*

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An in-depth technical guide on the synthesis of **Pyrimethanil** and its derivatives, designed for researchers, scientists, and drug development professionals. This document outlines the core synthetic pathways, provides detailed experimental protocols, and presents quantitative data in a structured format for comparative analysis.

Core Synthesis of Pyrimethanil

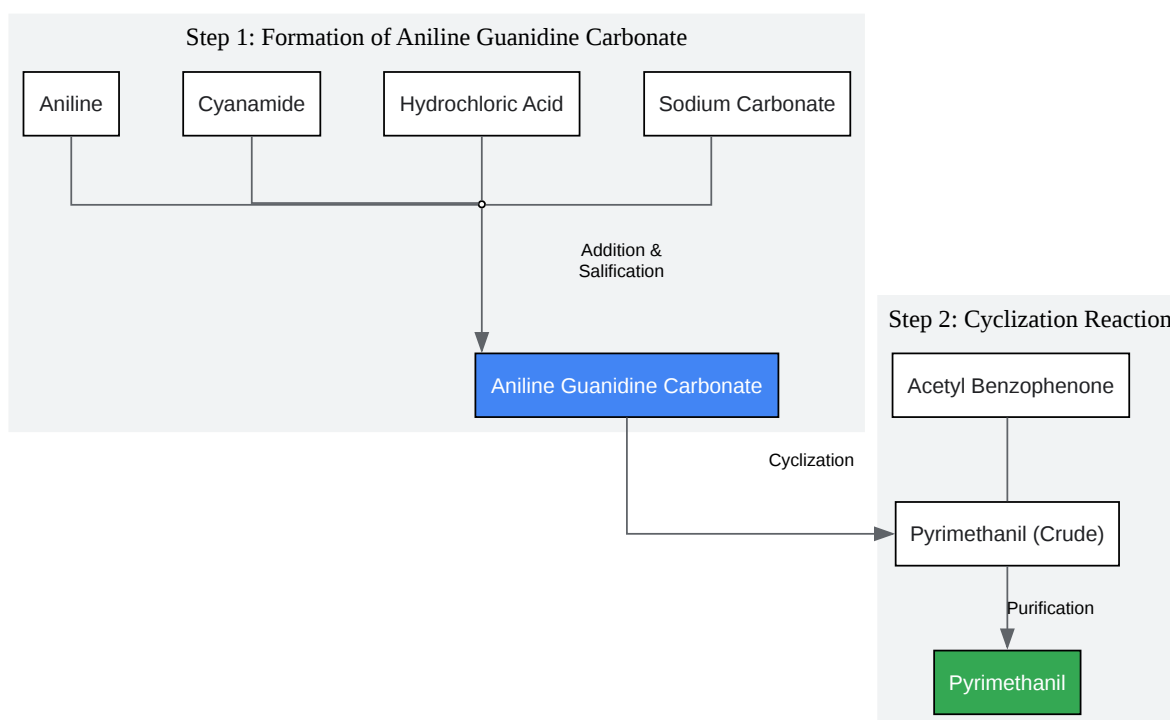
The industrial synthesis of **Pyrimethanil**, a widely used anilinopyrimidine fungicide, is primarily achieved through a two-step process. This method involves the initial formation of a guanidine salt from aniline, followed by a cyclization reaction with a 1,3-dicarbonyl compound.

A prevalent pathway involves the reaction of aniline with cyanamide in the presence of an acid to form an aniline guanidine salt, which is then cyclized with acetylacetone (2,4-pentanedione). A specific example from the patent literature details the formation of aniline guanidine carbonate, which then reacts with acetyl benzophenone to yield **Pyrimethanil**.^[1] This process is noted for its simplicity, high product content (over 99%), and high overall yield (over 96% based on aniline).^[1]

An alternative and common laboratory-scale synthesis involves the aromatic nucleophilic substitution of a 2-halopyrimidine with aniline or its derivatives. For instance, 2-chloro-4,6-dimethylpyrimidine can be reacted with aniline, often under microwave irradiation to improve reaction times and yields.^{[2][3]}

Synthesis of Pyrimethanil via Aniline Guanidine Carbonate

This pathway is a robust method for large-scale production.



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Caption: Two-step synthesis of **Pyrimethanil**.

Experimental Protocol: Synthesis of Pyrimethanil via Aniline Guanidine Carbonate

Step 1: Preparation of Aniline Guanidine Carbonate

- Aniline, hydrochloric acid, mono-cyanamide, and sodium carbonate are reacted in an addition and salification reaction to generate aniline guanidine carbonate.[\[1\]](#)

Step 2: Cyclization to form **Pyrimethanil**

- The synthesized aniline guanidine carbonate is reacted with acetyl benzophenone in a cyclization reaction to produce a crude **Pyrimethanil** product.[\[1\]](#)
- The crude product is then purified without separation by adding a mixed solvent of water and alcohol, followed by cooling, filtration, and drying to obtain the final **Pyrimethanil** product.[\[1\]](#)

Quantitative Data: Pyrimethanil Synthesis

Parameter	Value	Reference
Final Product Purity	> 99%	[1]
Overall Yield (based on aniline)	> 96%	[1]
Reaction Time (Cyclization)	6 hours (reflux)	[1]
Cyclization Temperature	75 °C	[1]

Synthesis of Pyrimethanil Derivatives

The synthesis of **Pyrimethanil** derivatives can be broadly categorized into modifications of the N-phenyl group, substitutions on the pyrimidine ring, and grafting onto larger molecules.

N-Aryl Pyrimidine Derivatives via Nucleophilic Substitution

A versatile method for synthesizing a variety of N-aryl-2-aminopyrimidine derivatives is the nucleophilic aromatic substitution of a 2-chloro-pyrimidine with different substituted anilines. This approach allows for the introduction of a wide range of functional groups on the phenyl ring.

Nucleophilic Aromatic Substitution

2-Chloro-4,6-dimethylpyrimidine

Substituted Aniline

Microwave Irradiation
(e.g., 160°C, 10 min)

N-Aryl-4,6-dimethyl-2-pyrimidinamine

Step 1: Intermediate Synthesis

Pyrimethanil

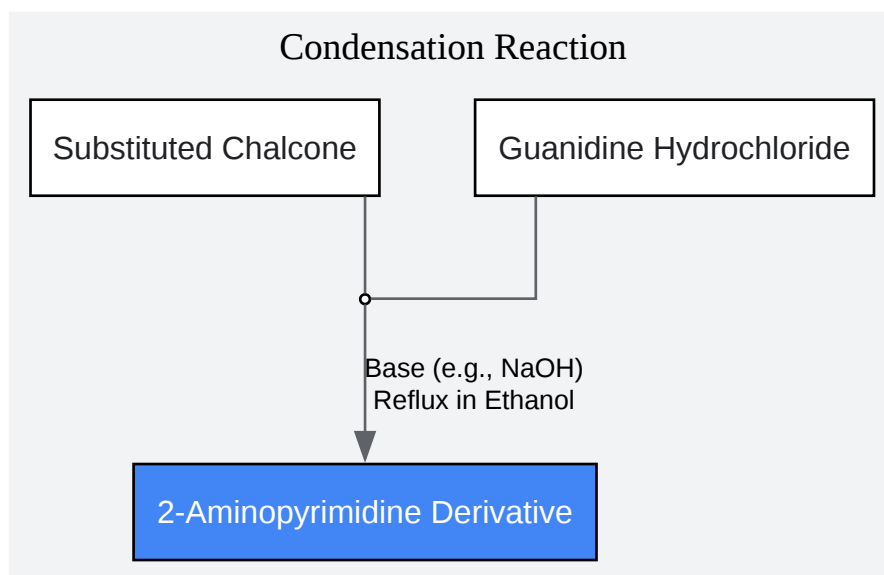
Acyl Chloride
(Linker)

Pyrimethanil Intermediate

Step 2: Grafting Reaction

Chitosan

Pyrimethanil-grafted-Chitosan



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- 3. Microwave-assisted simple synthesis of 2-anilinopyrimidines by the reaction of 2-chloro-4,6-dimethylpyrimidine with aniline derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
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